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Technical Support Center: Optimizing GPR120 Modulator 2 for Automated Screening

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Compound of Interest		
Compound Name:	GPR120 modulator 2	
Cat. No.:	B1663568	Get Quote

This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting strategies and frequently asked questions for the optimization of **GPR120 modulator 2** in automated high-throughput screening (HTS) platforms.

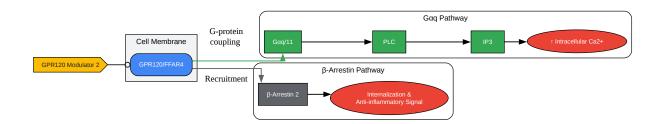
Section 1: Frequently Asked Questions (FAQs) Q1: What is GPR120, and what makes its signaling complex for HTS?

G protein-coupled receptor 120 (GPR120), also known as Free Fatty Acid Receptor 4 (FFAR4), is a receptor for medium and long-chain fatty acids.[1] Its signaling is complex because it activates at least two distinct downstream pathways upon agonist binding.[2][3]

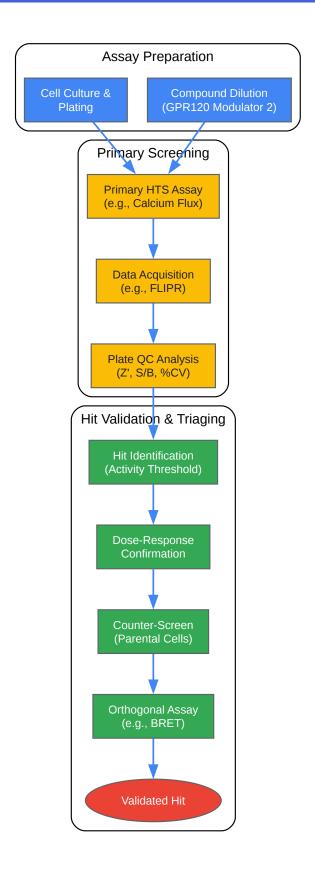
- Gαq/11 Pathway: GPR120 couples to Gαq/11 proteins, which leads to the mobilization of intracellular calcium (Ca2+).[4][5] This is a common pathway targeted in primary screening assays.
- β-Arrestin 2 Pathway: The receptor also recruits β-arrestin 2, which mediates G-protein-independent signaling. This pathway is crucial for the anti-inflammatory effects of GPR120.
 [1][4][6]

This dual-pathway activation requires careful assay selection to either target a specific signaling branch or to develop orthogonal assays to characterize the functional selectivity of a modulator like **GPR120 modulator 2**.

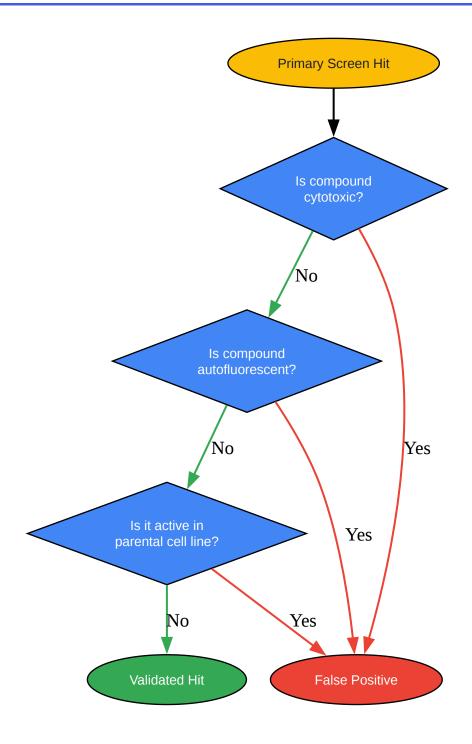












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